Technical Guide: Safety Data and Handling Precautions for 4-Butylphenol-d5

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Compound of Interest

Compound Name:	*4-Butylphenol-d5*
CAS No.:	*1219795-04-6*
Cat. No.:	*B582293*

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Disclaimer: This document provides a comprehensive safety and handling guide for **4-Butylphenol-d5**. As specific safety data for the deuterated compound is limited, this guide is primarily based on the well-documented information for its non-deuterated analogue, 4-tert-butylphenol. The toxicological and physical properties are expected to be very similar, but this information should be used as a guideline and with due caution.

Executive Summary

4-Butylphenol-d5 is a deuterated form of 4-butylphenol. While specific safety data for the deuterated compound is not readily available, the safety profile is expected to be comparable to that of 4-tert-butylphenol. 4-tert-Butylphenol is classified as a hazardous substance that can cause skin irritation, serious eye damage, and is suspected of damaging fertility. It is also toxic to aquatic life with long-lasting effects.[1][2][3][4] This guide provides a detailed overview of the known hazards, handling precautions, and emergency procedures associated with 4-tert-butylphenol, which should be applied when working with **4-Butylphenol-d5**.

Physical and Chemical Properties

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The following table summarizes the key physical and chemical properties of 4-tert-butylphenol. These values should be considered as close approximations for **4-Butylphenol-d5**.

Property	Value
Molecular Formula	$C_{10}H_{14}O$
Molecular Weight	150.22 g/mol [5]
Appearance	White to light yellow crystalline solid, flakes, or pastilles
Odor	Phenolic, disinfectant-like
Melting Point	96 - 101 °C
Boiling Point	236 - 238 °C
Flash Point	> 93.33 °C (> 200.00 °F) TCC
Vapor Pressure	0.0381 mmHg @ 25 °C
Water Solubility	8.7 g/L @ 20 °C
Density	0.908 g/cm³ @ 20 °C

Toxicological Data

The toxicological data for 4-tert-butylphenol is summarized below. This information highlights the potential health hazards associated with exposure.

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Toxicity Metric	Value	Species	Test Guideline
LD50 Oral	> 2,000 mg/kg	Rat	
EC50 (Daphnia magna)	4.8 mg/l (48 h)	Water flea	OECD Test Guideline 202
ErC50 (Algae)	14 mg/l (72 h)	Pseudokirchneriella subcapitata	OECD Test Guideline 201
Skin Irritation	Causes skin irritation	Rabbit	OECD Test Guideline 404
Eye Irritation	Causes serious eye damage	Rabbit	OECD Test Guideline 405
Reproductive Toxicity	Suspected of damaging fertility		

Hazard Identification and Classification

4-tert-Butylphenol is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H361: Suspected of damaging fertility or the unborn child.
- H410: Very toxic to aquatic life with long lasting effects.

Handling Precautions and Personal Protective Equipment (PPE)

Safe handling of **4-Butylphenol-d5** requires strict adherence to laboratory safety protocols and the use of appropriate personal protective equipment.

Engineering Controls

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- Work with **4-Butylphenol-d5** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that safety showers and eyewash stations are readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn.
- Hand Protection: Wear chemically resistant gloves such as neoprene or butyl rubber. Nitrile gloves may be suitable for incidental contact with dilute solutions but should be changed immediately upon contamination.
- Skin and Body Protection: A lab coat, long pants, and closed-toe shoes are mandatory. For tasks with a higher risk of splashing, a chemically resistant apron is recommended.
- Respiratory Protection: If working outside of a fume hood or if dust/vapors are generated, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Experimental Protocols

The following are summaries of the methodologies for key safety assessment experiments cited for phenolic compounds.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This test is designed to assess the potential of a substance to cause skin irritation or corrosion.

Methodology:

- Animal Model: The albino rabbit is the preferred species for this test.
- Application: A small amount of the test substance (0.5 g for solids) is applied to a shaved patch of skin on the animal.
- Exposure: The substance is left in contact with the skin for a defined period, typically 4 hours.

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- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals after application. Observations continue for up to 14 days to assess the reversibility of any effects.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This test evaluates the potential of a substance to cause irritation or damage to the eyes.

Methodology:

- Animal Model: The albino rabbit is the recommended animal model.
- Application: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- Observation: The eyes are examined at regular intervals (1, 24, 48, and 72 hours after application) for signs of corneal opacity, iris lesions, and conjunctival redness and swelling. The observation period can be extended up to 21 days to determine the reversibility of the effects.

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **4-Butylphenol-d5** in a laboratory setting.

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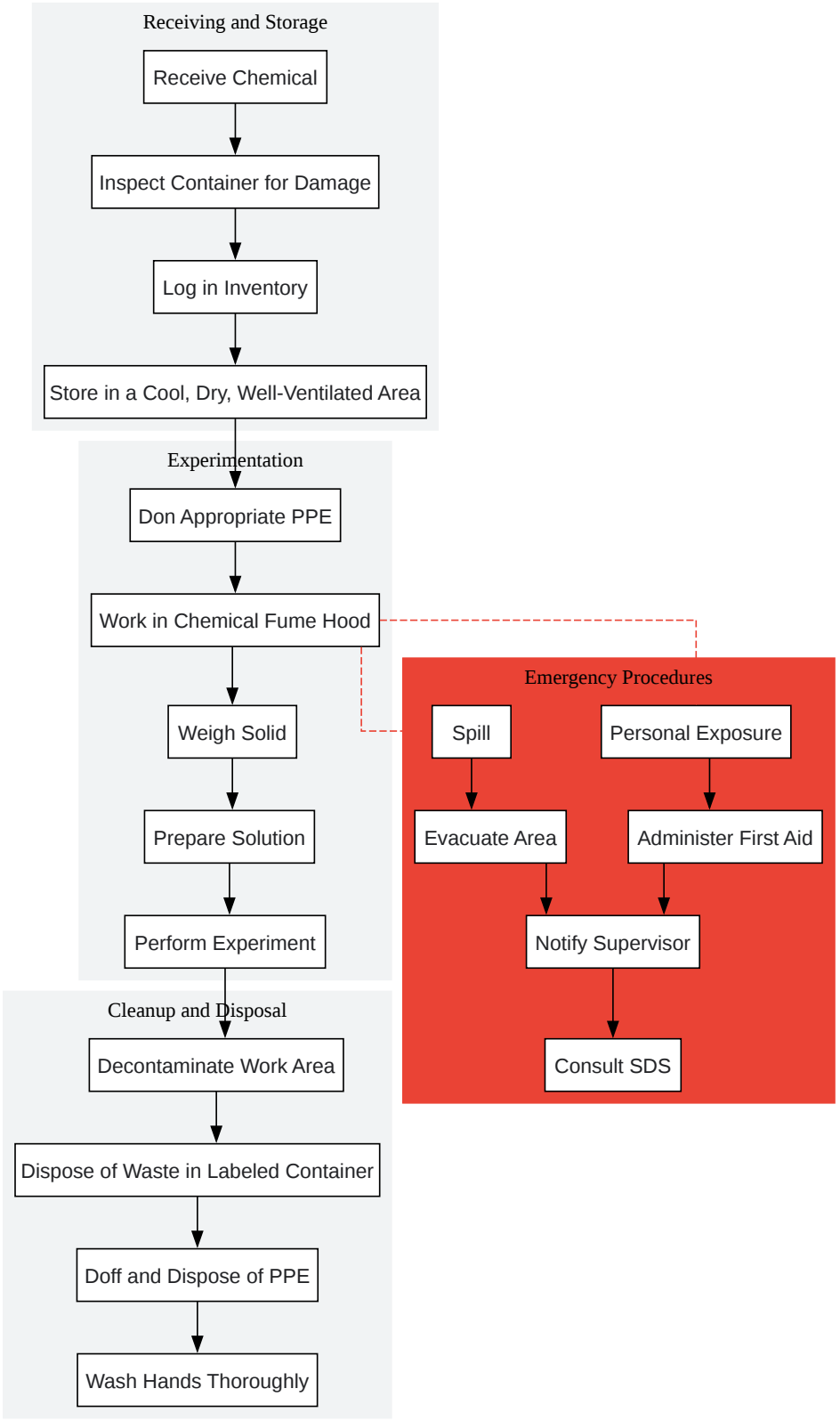

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Caption: Safe handling workflow for **4-Butylphenol-d5**.

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Emergency Procedures

In the event of an emergency, follow these procedures:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spill: Evacuate the area. Wear appropriate PPE and contain the spill. Absorb with an inert material and place in a suitable container for disposal. Avoid generating dust.

Disposal Considerations

Dispose of **4-Butylphenol-d5** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

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